

1-Bromo-3,5-dimethylbenzene safety data sheet and handling precautions.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3,5-dimethylbenzene

Cat. No.: B043891

[Get Quote](#)

Technical Guide to 1-Bromo-3,5-dimethylbenzene: Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **1-Bromo-3,5-dimethylbenzene** (CAS No. 556-96-7), also known as 5-Bromo-m-xylene.

The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding for laboratory and industrial applications. This compound is a versatile aromatic intermediate used in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.

[1]

Identification

Identifier	Value
Chemical Name	1-Bromo-3,5-dimethylbenzene
Synonyms	5-Bromo-m-xylene, 5-Bromo-1,3-dimethylbenzene[1]
CAS Number	556-96-7[1]
Molecular Formula	C ₈ H ₉ Br[1]
Molecular Weight	185.06 g/mol [2]
Chemical Structure	Cc1cc(C)cc(Br)c1 (SMILES String)

Physical and Chemical Properties

The physical and chemical properties of **1-Bromo-3,5-dimethylbenzene** are summarized below, providing essential data for handling and storage.

Property	Value	Source(s)
Appearance	Colorless to light yellow liquid	[1][3]
Physical State	Liquid	[4]
Boiling Point	202 - 204 °C	[1]
Flash Point	87 °C / 188.6 °F (closed cup)	[4]
Density	1.362 g/mL at 25 °C	[1]
Vapor Density	6.38	[4]
Refractive Index	n _{20/D} 1.549	
Purity	≥ 97-99%	[1]
Solubility	No information available	[4]

Hazard Identification and Classification

1-Bromo-3,5-dimethylbenzene is classified as a hazardous chemical.^[4] The following table outlines its GHS classification and associated warnings.

Hazard Classification	Code	Description	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)	^[5]	
Signal Word	Warning	^[4]	
Skin Corrosion/Irritation	H315 (Category 2)	Causes skin irritation	^[2] ^[4]
Serious Eye Damage/Irritation	H319 (Category 2)	Causes serious eye irritation	^[2] ^[4]
Specific target organ toxicity (single exposure)	H335 (Category 3)	May cause respiratory irritation	^[2] ^[4]
Flammable Liquids	Category 4	Combustible liquid	^[4]
WGK (Water Hazard Class)	WGK 3		
Storage Class Code	10	Combustible liquids	

Safety Protocols and Handling

Strict adherence to safety protocols is mandatory when handling **1-Bromo-3,5-dimethylbenzene** to minimize risk to personnel and the environment.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure.

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[4]

- **Hand Protection:** Wear appropriate protective gloves to prevent skin exposure.[4] Chemical-resistant gloves should be worn, and they should be replaced immediately if any signs of degradation or breakthrough occur.[6]
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure.[4] Long-sleeved clothing is recommended.[7]
- **Respiratory Protection:** Use only in a well-ventilated area.[4] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4] A recommended filter type is for organic gases and vapors (Type A, Brown).[4]

First Aid Measures

In case of exposure, follow these first aid protocols immediately.

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[4] Remove contact lenses if present and easy to do.[4] Seek medical attention.[4]
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing.[4] If skin irritation persists, call a physician.[4]
- **Inhalation:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[4] If not breathing, give artificial respiration.[4] If symptoms occur, get medical attention.[4]
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards.[4] Do NOT induce vomiting.[8] Seek medical attention.[9]

Fire-Fighting Measures

1-Bromo-3,5-dimethylbenzene is a combustible liquid.[4]

- **Suitable Extinguishing Media:** Use CO₂, dry chemical, foam, or water spray.[4][10]
- **Specific Hazards:** During a fire, irritating and toxic gases such as carbon monoxide, carbon dioxide, and hydrogen halides may be produced.[4][9] Containers may explode when heated.[11] Vapors are heavier than air and may travel to a source of ignition and flash back.[12]

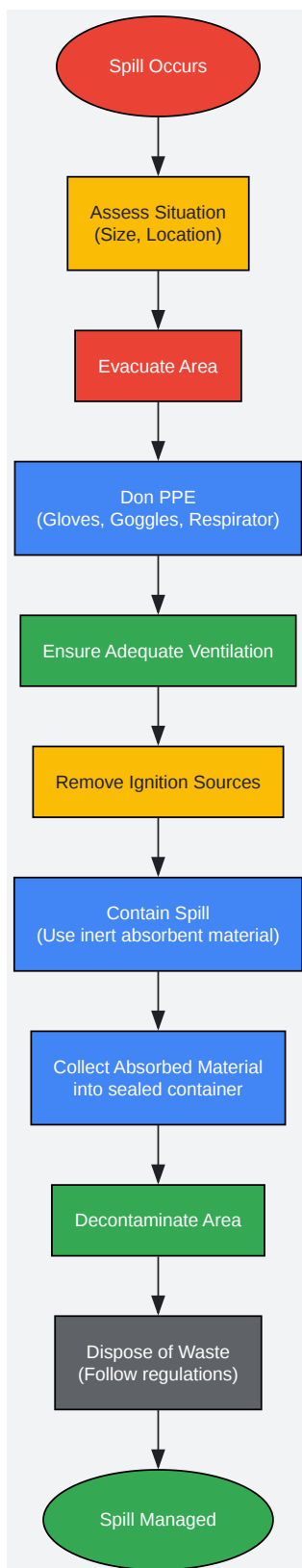
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Accidental Release Measures (Spill Protocol)

In the event of a spill, a systematic approach is crucial to ensure safety and containment.

- Personal Precautions: Ensure adequate ventilation.[\[4\]](#) Remove all sources of ignition.[\[4\]](#) Wear full personal protective equipment (PPE).[\[10\]](#) Evacuate personnel to safe areas.[\[10\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or water courses.[\[10\]](#) It should not be released into the environment.[\[4\]](#)
- Methods for Containment and Cleanup: Soak up the spill with inert absorbent material such as sand, silica gel, or a universal binder.[\[13\]](#) Collect the material and place it into suitable, closed containers for disposal.[\[11\]](#)

Below is a workflow diagram for handling a chemical spill of **1-Bromo-3,5-dimethylbenzene**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Benzene, 1-bromo-3,5-dimethyl- | C₈H₉Br | CID 136357 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. strem.com [strem.com]
- 4. fishersci.com [fishersci.com]
- 5. 1-ブromo-3,5-ジメチルベンゼン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. kremer-pigmente.com [kremer-pigmente.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. synquestlabs.com [synquestlabs.com]
- 9. fishersci.com [fishersci.com]
- 10. file.chemscene.com [file.chemscene.com]
- 11. fishersci.com [fishersci.com]
- 12. nj.gov [nj.gov]
- 13. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [1-Bromo-3,5-dimethylbenzene safety data sheet and handling precautions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043891#1-bromo-3-5-dimethylbenzene-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com